

A Comparative Analysis of Physical Properties: 3-Ethyl-3-methylhexane vs. n-Nonane

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Compound of Interest

Compound Name: 3-Ethyl-3-methylhexane

Cat. No.: B13421731

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In the realm of hydrocarbon research and application, a nuanced understanding of isomeric effects on physical properties is paramount. This guide provides an in-depth comparison of the physical characteristics of **3-Ethyl-3-methylhexane** and its straight-chain isomer, n-nonane. Both are alkanes with the chemical formula C_9H_{20} , yet their structural divergence leads to significant differences in their physical behavior. This analysis is critical for researchers, scientists, and drug development professionals in applications ranging from solvent selection to fuel formulation and chromatographic separations.

Molecular Structure: The Root of Divergence

The fundamental difference between **3-Ethyl-3-methylhexane** and n-nonane lies in their molecular architecture. n-Nonane is a linear, unbranched alkane, characterized by a nine-carbon chain. This elongated structure allows for significant surface area contact between adjacent molecules. In contrast, **3-Ethyl-3-methylhexane** is a branched-chain alkane. The presence of an ethyl and a methyl group on the third carbon of the hexane backbone results in a more compact, globular shape.

Caption: Molecular structures of n-nonane and **3-Ethyl-3-methylhexane**.

These structural distinctions directly influence the intermolecular forces, primarily London dispersion forces, which govern the physical properties of these nonpolar compounds.^[1]

Comparative Analysis of Physical Properties

The differing molecular geometries of **3-Ethyl-3-methylhexane** and n-nonane give rise to measurable differences in their physical properties. The following table summarizes these key characteristics.

Physical Property	3-Ethyl-3-methylhexane	n-Nonane
Boiling Point	140.7 °C[2][3][4]	150.8 °C to 151 °C[5][6][7]
Melting Point	-112.99 °C to -74.3 °C[2][3]	-53 °C to -51 °C[5][6][8]
Density	0.724 g/cm ³ to 0.741 g/cm ³ [2][4][9]	0.718 g/mL to 0.72 g/cm ³ [5][10][11]
Flash Point	29.2 °C[2][3][4]	31 °C[6][10]
Vapor Pressure @ 25°C	7.56 mmHg[2][4]	0.59 kPa (approx. 4.43 mmHg)[6]
Viscosity @ 25°C	Data not readily available	0.6696 cP[12]
Refractive Index	1.408 to 1.4120[2][3][4]	1.4054[5]

Mechanistic Insights into Property Differences

Boiling Point

The higher boiling point of n-nonane is a direct consequence of its linear structure.[13] The larger surface area of the straight-chain molecule allows for more extensive intermolecular contact, leading to stronger cumulative London dispersion forces.[14][15] More energy is therefore required to overcome these forces and transition the substance from a liquid to a gaseous state. Conversely, the branched, more compact structure of **3-Ethyl-3-methylhexane** results in a smaller surface area, weaker van der Waals forces, and consequently, a lower boiling point.[14][16]

Melting Point

The trend in melting points is more complex. While branching generally lowers boiling points, its effect on melting points depends on how well the molecules can pack into a crystal lattice.[17] In this case, the linear n-nonane molecules can align and pack more efficiently into a stable crystal structure, resulting in a significantly higher melting point compared to the more

irregularly shaped **3-Ethyl-3-methylhexane**. The branching in **3-Ethyl-3-methylhexane** disrupts the formation of a well-ordered solid, hence its much lower melting point.

Density

The densities of the two isomers are quite similar, which is expected as they have the same molecular weight. The slight variations can be attributed to the differences in molecular packing in the liquid state.

Experimental Protocol: Determination of Boiling Point (ASTM D1120)

To empirically validate the boiling point differences, a standardized method such as ASTM D1120, "Standard Test Method for Boiling Point of Engine Coolants," can be adapted.^{[18][19][20][21][22]} This method provides a robust framework for determining the equilibrium boiling point of liquids at atmospheric pressure.

Objective: To accurately measure and compare the boiling points of **3-Ethyl-3-methylhexane** and n-nonane.

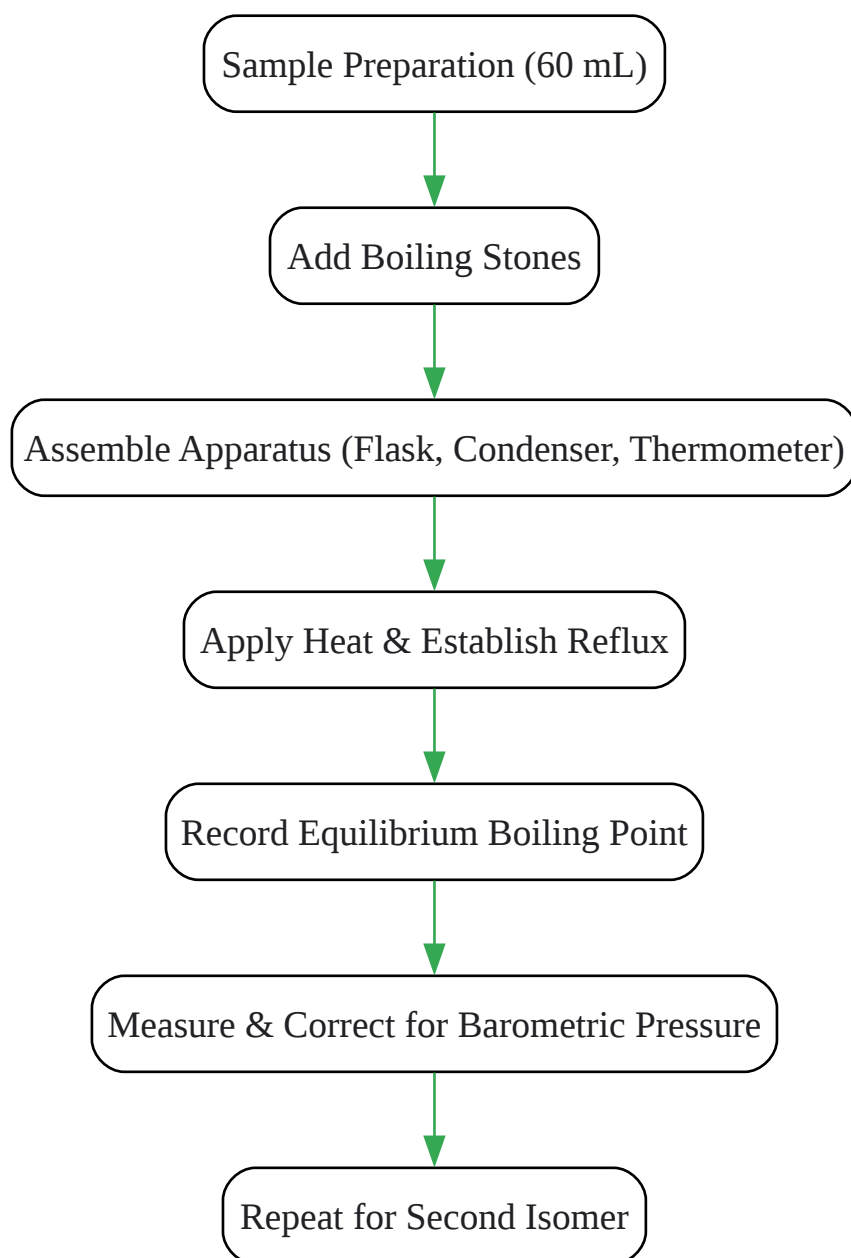
Apparatus:

- 100-mL round-bottom, short-neck, heat-resistant glass flask
- Water-cooled reflux condenser
- Calibrated partial immersion thermometer (ASTM 2C or equivalent)
- Electric heating mantle
- Boiling stones (silicon carbide or similar)
- Barometer

Procedure:

- Sample Preparation: Place 60 mL of the sample (either **3-Ethyl-3-methylhexane** or n-nonane) into the 100-mL round-bottom flask.

- Boiling Stones: Add a few boiling stones to the flask to ensure smooth boiling and prevent bumping.
- Apparatus Assembly:
 - Position the thermometer in the flask such that the top of the bulb is level with the bottom of the side arm of the flask.
 - Connect the flask to the reflux condenser.
 - Place the flask in the electric heating mantle.
- Heating: Apply heat to the flask. Adjust the heating rate so that the liquid boils and a steady reflux is established. This is indicated by a constant temperature reading on the thermometer.
- Equilibrium Boiling Point: Record the temperature when it remains constant for at least two minutes. This is the equilibrium boiling point.
- Barometric Correction: Record the atmospheric pressure from the barometer. Correct the observed boiling point to standard pressure (760 mmHg) using the appropriate correction formula.
- Repeatability: Repeat the procedure for the other isomer to ensure accurate and comparable results.



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